

Isophorone-d5: A Technical Guide to Physical Characteristics and Stability

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Compound of Interest

Compound Name: Isophorone-d5

Cat. No.: B3333701

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Isophorone-d5**, a deuterated analog of isophorone. **Isophorone-d5** is primarily utilized as an internal standard in analytical methodologies, particularly in mass spectrometry-based assays, for the quantification of isophorone in various matrices. This document consolidates available data on its physical properties, solubility, and stability, offering a valuable resource for researchers and professionals in drug development and analytical science. The information presented is largely based on the properties of its non-deuterated counterpart, isophorone, as specific experimental data for the deuterated species is limited. Standardized experimental protocols for determining key physical parameters are also detailed.

Introduction

Isophorone (3,5,5-trimethyl-2-cyclohexen-1-one) is an α,β -unsaturated cyclic ketone used as a solvent in various industrial applications, including printing inks, paints, and adhesives, and as a precursor in chemical synthesis.^[1] **Isophorone-d5** is a stable isotope-labeled form of isophorone where five hydrogen atoms have been replaced by deuterium. This isotopic substitution renders the molecule heavier, allowing it to be distinguished from the endogenous compound by mass-sensitive analytical instruments. This property is crucial for its application as an internal standard in quantitative analysis, as it co-elutes with the analyte of interest and experiences similar ionization and fragmentation, thereby correcting for matrix effects and

variations in sample processing. Understanding the physical characteristics and stability of **Isophorone-d5** is paramount for its proper handling, storage, and application in sensitive analytical methods.

Physical and Chemical Properties

The physical and chemical properties of **Isophorone-d5** are expected to be very similar to those of unlabeled isophorone, with minor differences in molecular weight and density due to the presence of deuterium. The available data for both compounds are summarized in the tables below for ease of comparison.

Table 1: General Properties of Isophorone-d5 and Isophorone

Property	Isophorone-d5	Isophorone	Reference(s)
Synonyms	3,5,5-Trimethyl-2-cyclohexen-1-one-2,4,4,d5	3,5,5-Trimethyl-2-cyclohexen-1-one; Isoacetophorone	[2]
CAS Number	1262769-87-8	78-59-1	[2]
Molecular Formula	C ₉ H ₉ D ₅ O	C ₉ H ₁₄ O	[1][2]
Molecular Weight	143.24 g/mol	138.21 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	Clear, colorless to pale yellow liquid	[1][3]
Odor	Peppermint or camphor-like	Peppermint or camphor-like	[1][3]

Table 2: Physical Characteristics of Isophorone-d5 and Isophorone

Property	Isophorone-d5	Isophorone	Reference(s)
Boiling Point	213-214 °C (lit.)	213-215.3 °C	[1][2]
Melting Point	-8 °C (lit.)	-8.1 °C	[1][2]
Density	0.956 g/mL at 25 °C	0.921-0.923 g/mL at 20-25 °C	[2]
Refractive Index (n ²⁰ /D)	Not available	1.476	[2]
Vapor Pressure	Not available	0.2 mmHg at 20 °C	[2]
Flash Point	Not available	84 °C (closed cup)	[1]
Auto-ignition Temp.	Not available	460 °C	

Solubility

Isophorone is described as being miscible with most organic solvents and slightly soluble in water.[4] Quantitative data for **Isophorone-d5** is not readily available, but its solubility profile is expected to be nearly identical to that of isophorone.

Table 3: Solubility of Isophorone

Solvent	Solubility	Reference(s)
Water	1.2 g/100 mL at 25 °C	[1] [5] [6]
Ethanol	Miscible	[7]
Ether	Soluble	[7]
Acetone	Soluble	[7]
Benzene	Soluble	[4]
Dimethyl Sulfoxide (DMSO)	≥ 2.5 mg/mL	[8]
Methanol	Miscible with most organic solvents	[4]
Acetonitrile	Miscible with most organic solvents	[4]

Stability and Storage

Chemical Stability

Isophorone is generally stable under recommended storage conditions.[\[2\]](#) However, it is susceptible to degradation under certain conditions:

- **Peroxide Formation:** Like many ketones, isophorone can form explosive peroxides upon prolonged exposure to air.[\[3\]](#)
- **Photodimerization:** When exposed to light, particularly sunlight, isophorone in aqueous solutions can undergo photodimerization.[\[1\]](#)
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong bases, and strong acids.[\[2\]](#)

Recommended Storage

To ensure the integrity of **Isophorone-d5**, the following storage conditions are recommended:

- Temperature: Store at room temperature or as recommended by the supplier (some suggest storage at -20°C for long-term stability).[8]
- Light: Protect from light.[3]
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent peroxide formation.
- Container: Keep the container tightly closed and in a dry, well-ventilated place.

Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of **Isophorone-d5** are not specifically published. However, standardized methods from organizations such as ASTM International are widely accepted for these measurements.

Determination of Boiling Point

The boiling point of a liquid organic compound like **Isophorone-d5** can be determined using a method analogous to ASTM D1078, "Standard Test Method for Distillation Range of Volatile Organic Liquids."

Methodology:

- A specified volume of the sample is placed in a distillation flask.
- The flask is heated, and the vapor is passed through a condenser.
- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- The temperature is continuously monitored as the distillation proceeds.
- The boiling range is determined by the temperatures at which specified volumes of the sample have distilled.

Determination of Density

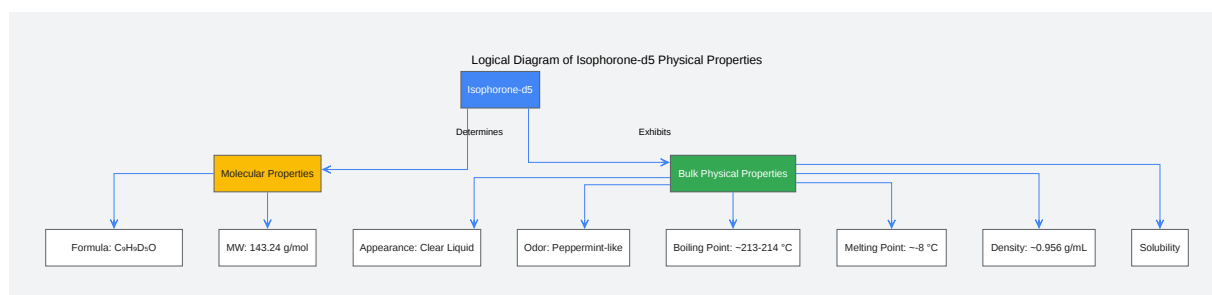
The density of **Isophorone-d5** can be accurately measured following a procedure based on ASTM D4052, "Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter."

Methodology:

- A small volume of the liquid sample is introduced into an oscillating U-tube.
- The U-tube is maintained at a constant, specified temperature (e.g., 25 °C).
- The instrument measures the oscillation frequency of the U-tube containing the sample.
- The change in the oscillation frequency, caused by the mass of the sample in the tube, is used to calculate the density of the liquid based on prior calibration with fluids of known density.

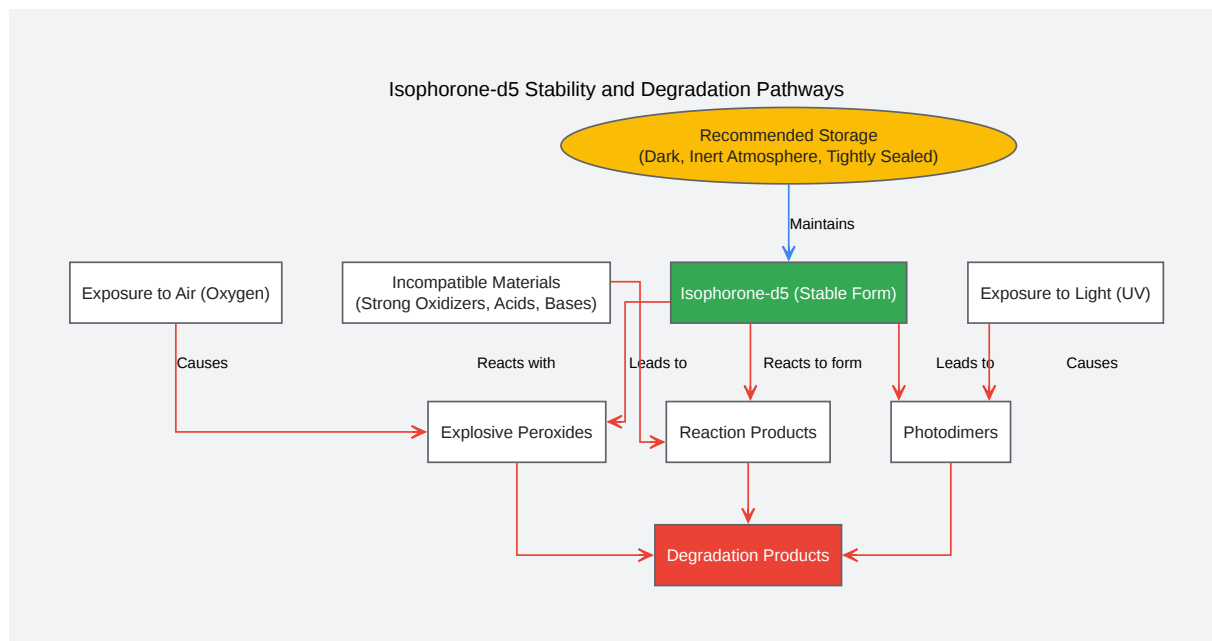
Visualizations

As **Isophorone-d5** is an analytical standard, it is not involved in biological signaling pathways. The following diagrams illustrate the logical relationships of its physical properties and stability considerations.



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Caption: Relationship between **Isophorone-d5** and its key physical properties.



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Caption: Factors influencing the stability and degradation of **Isophorone-d5**.

Conclusion

Isophorone-d5 is a critical tool in analytical chemistry, and a thorough understanding of its physical properties and stability is essential for its effective use. This guide summarizes the key physical characteristics, drawing parallels from its well-characterized non-deuterated analog. While specific quantitative data for **Isophorone-d5** in some areas, such as solubility in various organic solvents and degradation kinetics, are limited, the information provided herein,

including standard experimental protocols, offers a solid foundation for its handling, storage, and application in a research and development setting. Adherence to recommended storage conditions is crucial to maintain the integrity and purity of this important analytical standard.

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